

The Solubility of Pentaerythritol Tetraisostearate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Pentaerythritol tetraisostearate

Cat. No.: B1582805

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Abstract

Pentaerythritol Tetraisostearate (PTIS) is a high molecular weight, branched-chain tetraester valued for its emollient, film-forming, and viscosity-enhancing properties in cosmetics, personal care products, and pharmaceuticals.[1] Its solubility characteristics are critical for formulation development, dictating solvent selection for production, purification, and final product stability. This technical guide provides a comprehensive overview of the known solubility of **Pentaerythritol Tetraisostearate** in various organic solvents, outlines a detailed experimental protocol for determining its solubility, and presents a logical workflow for solubility assessment. While extensive quantitative solubility data for PTIS is not readily available in public literature, this guide consolidates available qualitative data and provides a framework for its empirical determination.

Physicochemical Properties of Pentaerythritol Tetraisostearate

Pentaerythritol Tetraisostearate is a large, non-polar molecule. Its structure consists of a central pentaerythritol core esterified with four branched isostearic acid chains.[2] This molecular architecture results in a high molecular weight and a predominantly hydrophobic character, which are the primary determinants of its solubility profile.[3][4]

Table 1: Physicochemical Properties of **Pentaerythritol Tetraisostearate**

Property	Value	Reference(s)
CAS Number	62125-22-8	[5]
Molecular Formula	C77H148O8	[5]
Molecular Weight	~1202 g/mol	[3]
Appearance	Liquid	[5]
Water Solubility	Insoluble / Poorly Soluble	[5][6]

Solubility Data

The principle of "like dissolves like" is fundamental to understanding the solubility of PTIS. As a non-polar, lipophilic substance, it is expected to be soluble in non-polar organic solvents and oils, and insoluble in polar solvents like water.

Qualitative Solubility

A key source of qualitative solubility data comes from technical datasheets provided by suppliers. The following table summarizes the solubility of **Pentaerythritol Tetraisostearate** in a range of solvents at 20%, 50%, and 80% concentrations.

Table 2: Qualitative Solubility of **Pentaerythritol Tetraisostearate**

Solvent	Solvent Type	Solubility	Reference
Ethanol	Polar Protic	Insoluble	[7]
Cyclopentasiloxane	Silicone	Insoluble	[7]
Dimethicone (10 mm ² /s)	Silicone	Insoluble	[7]
Dimethicone (100 mm ² /s)	Silicone	Insoluble	[7]
Olive Oil	Lipid / Oil	Soluble	[7]
Liquid Paraffin (Mineral Oil)	Non-Polar Hydrocarbon	Soluble	[7]

'Soluble' indicates that the substance dissolved at all tested concentrations (20%, 50%, and 80%). 'Insoluble' indicates that it did not dissolve at any of these concentrations.

Inferred Solubility

While direct quantitative data for PTIS is scarce, the solubility profile of similar large tetraesters, such as Pentaerythritol Tetraricinoleate (PETR), can provide insights. PETR is reported to be highly soluble in non-polar solvents and moderately soluble in polar aprotic solvents.[8] This suggests that PTIS is likely soluble in solvents such as:

- Non-Polar Solvents: Hexane, Toluene, Chloroform
- Polar Aprotic Solvents: Acetone, Dimethylformamide (DMF)
- Ethers: Diethyl ether

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the gravimetric determination of the solubility of a viscous substance like **Pentaerythritol Tetraisostearate**. This method is adapted from standard laboratory procedures for solubility assessment of similar compounds.[8]

Objective:

To determine the solubility of **Pentaerythritol Tetraisostearate** in a given organic solvent at a specified temperature.

Materials:

- **Pentaerythritol Tetraisostearate** (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker bath or incubator
- Analytical balance (readable to 0.1 mg)
- Glass vials with screw caps
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Evaporating dish or pre-weighed beaker
- Drying oven

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **Pentaerythritol Tetraisostearate** to a glass vial containing a known volume of the selected organic solvent. An excess is ensured when undissolved PTIS remains visible.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker bath set to the desired temperature (e.g., 25°C).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure saturation.

- Sample Withdrawal and Analysis:
 - After equilibration, stop the agitation and allow the undissolved solute to settle.
 - Carefully withdraw a known volume (e.g., 1-5 mL) of the clear supernatant using a syringe. To avoid drawing in solid particles, it is crucial to take the liquid from the upper portion of the solution.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or beaker. This step is critical to remove any suspended microparticles.
 - Record the exact weight of the empty dish/beaker.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish/beaker in a drying oven at a temperature sufficient to evaporate the solvent without degrading the PTIS (e.g., 60-80°C). The process can be expedited by using a gentle stream of nitrogen.
 - Once the solvent has completely evaporated, transfer the dish/beaker to a desiccator to cool to room temperature.
 - Weigh the dish/beaker containing the dried PTIS residue on the analytical balance.
 - Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved PTIS by subtracting the initial weight of the empty dish/beaker from the final constant weight.
 - Express the solubility in appropriate units, such as grams per 100 mL of solvent (g/100 mL) or weight percentage (wt%).

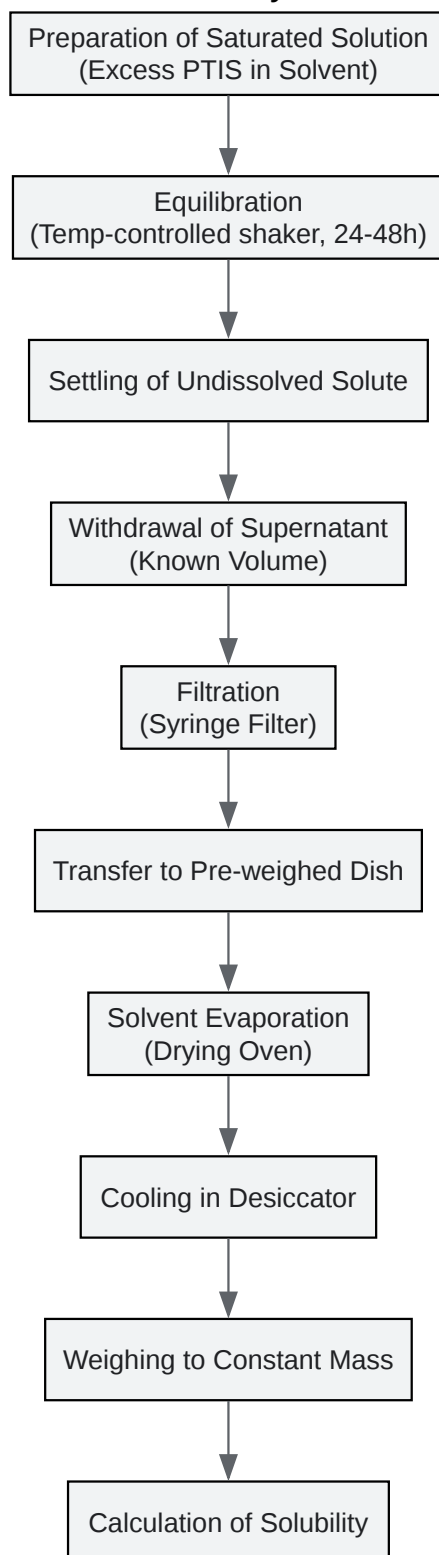
$$\text{Solubility (g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of aliquot (mL)}) * 100$$

Visualization of Workflows

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of solubility.

Workflow for Solubility Determination

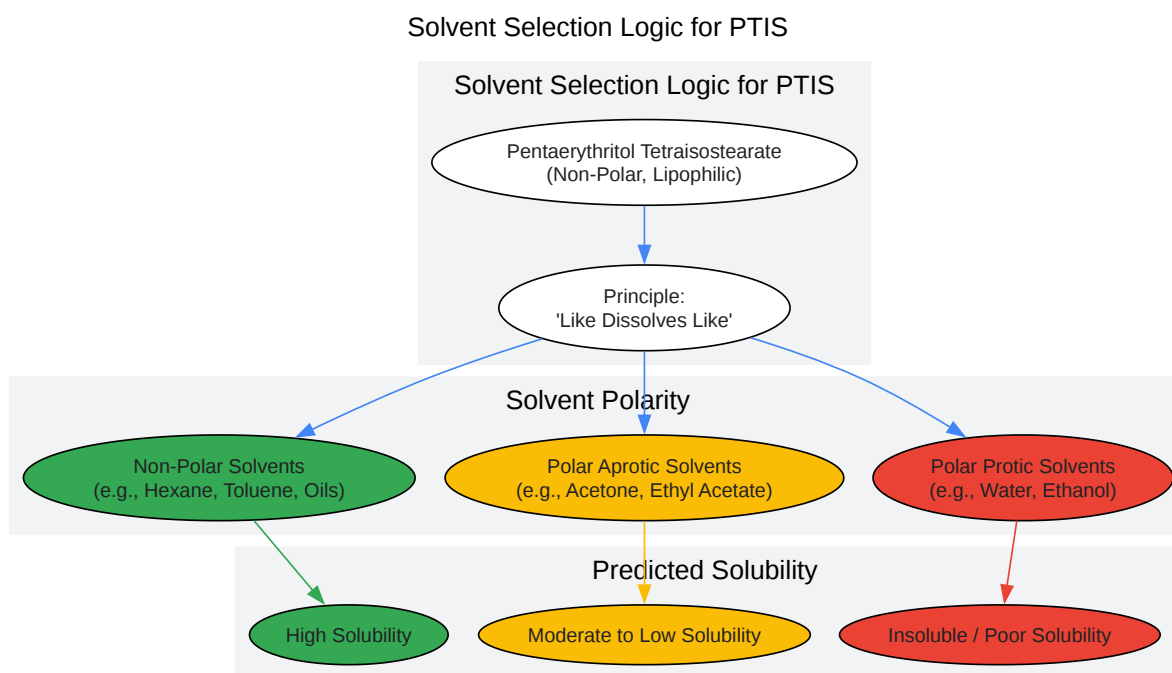


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Caption: A flowchart of the gravimetric method for solubility determination.

Logical Relationship for Solvent Selection

This diagram outlines the logical considerations for selecting an appropriate solvent for **Pentaerythritol Tetraisostearate** based on polarity.



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Caption: Relationship between solvent polarity and predicted solubility of PTIS.

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